

1,2,3-Tribromobenzene CAS number and properties

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Compound of Interest

Compound Name: 1,2,3-Tribromobenzene

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An In-depth Technical Guide to **1,2,3-Tribromobenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2,3-tribromobenzene**, a significant chemical compound utilized in various scientific and industrial applications. This document details its chemical and physical properties, synthesis methodologies, and key applications, with a focus on providing actionable data and protocols for professionals in research and development.

Chemical Identity and Properties

1,2,3-Tribromobenzene is an aromatic compound in which three bromine atoms are substituted on a benzene ring at adjacent positions.^[1] Its chemical structure significantly influences its physical and chemical properties.

CAS Number: 608-21-9^[2]

Molecular Formula: C₆H₃Br₃^[2]

Molecular Weight: 314.80 g/mol ^[2]

Physicochemical Properties

The physical and chemical characteristics of **1,2,3-tribromobenzene** are summarized in the table below. These properties are crucial for its handling, application, and in predicting its behavior in various chemical reactions.

Property	Value	Source(s)
Appearance	White to yellow or orange powder/crystal	[1][3][4]
Melting Point	86-90 °C	[5][6]
Boiling Point	~271-284.6 °C	[5][6][7]
Density	~2.3-2.658 g/cm ³	[5][6][7]
Solubility	Insoluble in water; Soluble in toluene and other organic solvents.	[1][8][9][10]
Flash Point	124.1 ± 16.5 °C	[5]
Refractive Index	~1.6340 (estimate)	[5][7]
LogP (Octanol/Water Partition Coefficient)	3.97410	[5]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **1,2,3-tribromobenzene** are not readily available in the provided search results, a general understanding of its synthesis can be inferred from related compounds. The synthesis of its isomer, 1,3,5-tribromobenzene, involves the bromination of aniline followed by diazotization and reaction with ethanol.^[11] A similar multi-step synthesis involving a suitable starting material and brominating agents would be expected for **1,2,3-tribromobenzene**.

A generalized workflow for the synthesis of a brominated aromatic compound is presented below.

Caption: Generalized synthesis workflow for a tribromobenzene isomer.

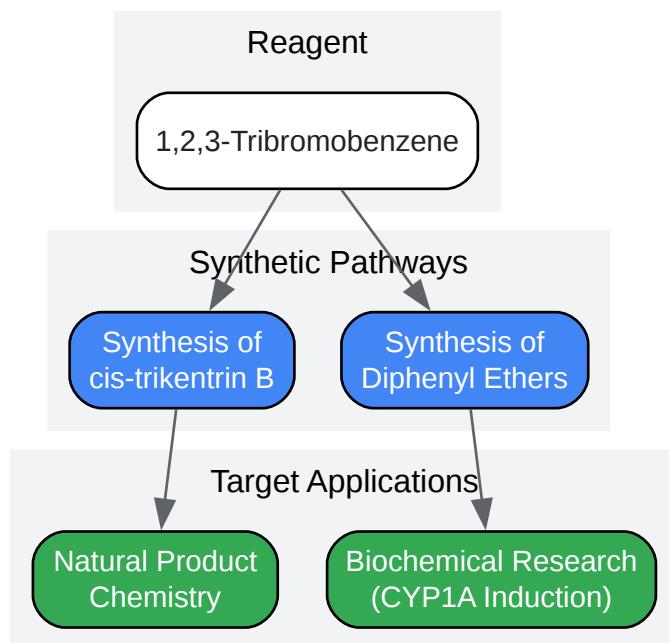
Applications in Research and Development

1,2,3-Tribromobenzene serves as a crucial organic chemical reagent in various synthetic pathways.^{[7][12]} Its primary applications are in the synthesis of more complex molecules.

Notably, it is used in the synthesis of:

- **cis-trikentrin B**: A marine-derived indole alkaloid.^{[7][12]}
- **Diphenyl ethers**: These are synthesized for the induction of CYP1A via a receptor-mediated pathway.^{[7][12]}

The logical relationship of its use as a building block in organic synthesis is illustrated below.



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Caption: Role of **1,2,3-Tribromobenzene** in synthetic chemistry.

Safety and Handling

1,2,3-Tribromobenzene is classified with the following GHS hazard statements:

- H315: Causes skin irritation.^[13]

- H319: Causes serious eye irritation.[13]

Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this chemical. It should be stored in a cool, dry, and well-ventilated area.[7][9] Due to the presence of bromine, careful handling and disposal are necessary to avoid environmental persistence and potential toxicity.[1]

Toxicological Information

The toxicological properties of **1,2,3-tribromobenzene** are not extensively detailed in the provided search results. However, as a brominated aromatic hydrocarbon, there is potential for bioaccumulation and toxicity to aquatic organisms, which necessitates careful handling and disposal to prevent environmental contamination.[1]

Conclusion

1,2,3-Tribromobenzene is a valuable chemical intermediate with specific applications in organic synthesis, particularly in the creation of complex molecules for biochemical and pharmaceutical research. A thorough understanding of its properties, as outlined in this guide, is essential for its safe and effective use in a laboratory or industrial setting. Researchers are encouraged to consult Safety Data Sheets (SDS) for detailed handling and disposal procedures.

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